

Technical Monograph: 3-(Chloromethyl)-4-nitro-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(chloromethyl)-4-nitro-1H-pyrazole

Cat. No.: B13597566

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High-Value Scaffold for Kinase Inhibitor & Agrochemical Synthesis

Executive Summary

3-(Chloromethyl)-4-nitro-1H-pyrazole is a versatile heterocyclic building block characterized by a trifunctional core: an electrophilic chloromethyl arm, a reducible nitro group, and a nucleophilic pyrazole nitrogen. This compound serves as a critical "lynchpin" intermediate in the synthesis of next-generation kinase inhibitors (e.g., JAK, Aurora kinase targets) and advanced agrochemicals. Its utility lies in the orthogonal reactivity of its functional groups, allowing for sequential, regioselective derivatization. This guide outlines the physicochemical profile, validated synthesis protocols, and handling procedures for researchers in medicinal and process chemistry.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Property	Description/Value
IUPAC Name	3-(Chloromethyl)-4-nitro-1H-pyrazole
Molecular Formula	
Molecular Weight	161.55 g/mol
Precursor CAS	1479085-67-0 (Alcohol form: (4-nitro-1H-pyrazol-3-yl)methanol)
Physical State	Off-white to pale yellow solid (typically)
Solubility	Soluble in DMSO, DMF, THF, Ethyl Acetate; limited solubility in water.
Stability	Moisture sensitive; the chloromethyl group is susceptible to hydrolysis. Store under inert atmosphere at -20°C.
pKa (Predicted)	~10.5 (Pyrazole NH)

Synthetic Routes & Manufacturing

The synthesis of **3-(chloromethyl)-4-nitro-1H-pyrazole** is most reliably achieved through the functionalization of its hydroxymethyl precursor. The introduction of the nitro group is generally performed prior to the chlorination to prevent side reactions involving the sensitive alkyl chloride.

Retrosynthetic Analysis

The most robust pathway involves the nitration of a pyrazole-3-carboxylate or 3-methylpyrazole derivative, followed by oxidation/reduction sequences to generate the alcohol, which is then converted to the chloride.

Validated Synthesis Protocol

Objective: Synthesis of **3-(chloromethyl)-4-nitro-1H-pyrazole** from (4-nitro-1H-pyrazol-3-yl)methanol.

Reagents:

- (4-Nitro-1H-pyrazol-3-yl)methanol (1.0 eq)
- Thionyl Chloride (
) (1.5 - 2.0 eq) or Methanesulfonyl chloride (
)
- Dichloromethane (DCM) or Chloroform (anhydrous)
- Catalytic DMF (Dimethylformamide)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried round-bottom flask with (4-nitro-1H-pyrazol-3-yl)methanol suspended in anhydrous DCM under atmosphere.
- Activation: Cool the suspension to 0°C. Add a catalytic amount of DMF (2-3 drops).
- Chlorination: Dropwise add Thionyl Chloride (
) over 15 minutes. The reaction is exothermic; maintain internal temperature <10°C.
 - Mechanistic Insight: DMF catalyzes the reaction by forming the Vilsmeier-Haack type chloroiminium intermediate, which is a more potent electrophile than alone, facilitating the conversion of the electron-deficient alcohol (due to the nitro group).
- Reflux: Allow the mixture to warm to room temperature, then reflux gently (40°C) for 2–4 hours until TLC indicates consumption of the starting alcohol.
- Workup: Evaporate volatiles under reduced pressure. The excess
and
/
byproducts are removed.

- Purification: The residue is typically a hydrochloride salt or a free base depending on workup. Triturate with cold diethyl ether or hexane to obtain the solid product. Avoid aqueous workup if possible to prevent hydrolysis back to the alcohol.

Yield: Typically 85–95% conversion.

Synthesis Workflow Visualization



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Figure 1: Step-wise synthetic pathway from carboxylic acid precursor to the target chloromethyl derivative.

Reactivity Profile & Applications

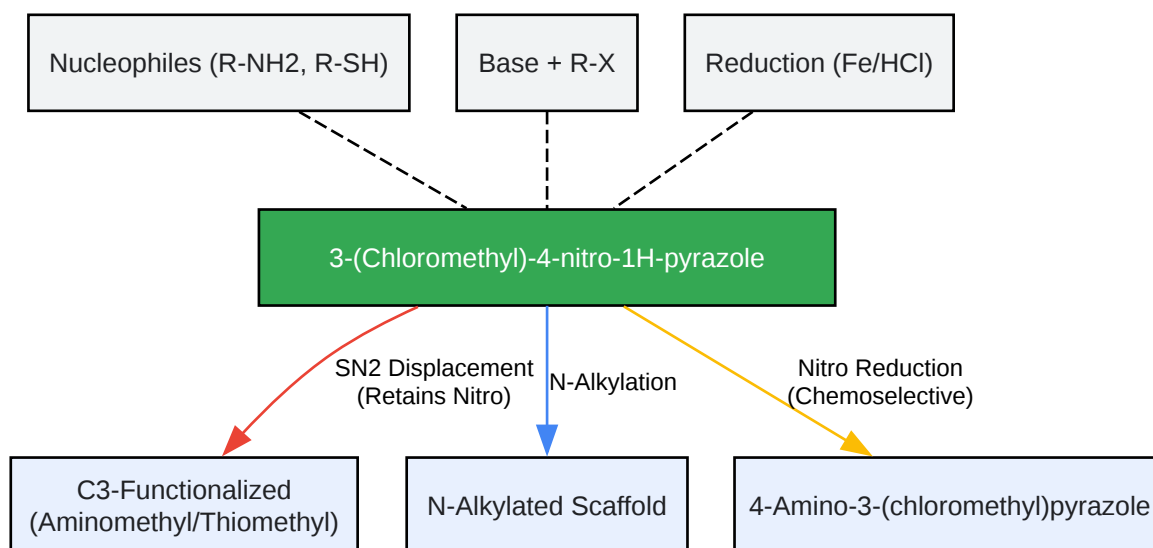
The core value of this scaffold is its ability to undergo orthogonal functionalization. The presence of the nitro group at C4 significantly influences the reactivity of the C3-chloromethyl group and the N1-nitrogen.

Key Reaction Pathways

- Nucleophilic Substitution () at C3: The chloromethyl group is highly activated for displacement by nucleophiles (amines, thiols, alkoxides) due to the electron-withdrawing nature of the adjacent pyrazole ring and the nitro group.
 - Application: Synthesis of benzylic-type amines or ethers.
- N-Alkylation (N1): The pyrazole NH is acidic (pKa ~10-11). Deprotonation with bases (,) allows for alkylation at N1.

- Regioselectivity Note: Alkylation can occur at N1 or N2. Steric bulk at C3/C5 often dictates the ratio.
- Nitro Reduction: The C4-nitro group can be reduced to an amine () using , , or catalytic hydrogenation ().
- Caution: Hydrogenation of the nitro group in the presence of the alkyl chloride can lead to hydrogenolysis (dechlorination). Chemoselective reduction (e.g., using Iron or Tin) is preferred if the chloride must be retained.

Divergent Synthesis Map



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Figure 2: Divergent reactivity profile showing three distinct vectors for chemical modification.

Safety & Handling Guidelines

As an alkylating agent and nitro compound, strict safety protocols are mandatory.

- **Genotoxicity Warning:** Chloromethyl heterocycles are potential alkylating agents. They should be handled as potential mutagens/carcinogens. Use a fume hood and double-gloving (Nitrile/Neoprene).
- **Lachrymator:** Benzyl-chloride analogs often irritate mucous membranes. Eye protection is critical.
- **Energetic Potential:** While small scale (<10g) is generally stable, nitro-pyrazoles can be energetic. Avoid excessive heat or friction, especially with dry solids.
- **Decontamination:** Quench spills with dilute ammonia or sodium methoxide solution to convert the alkyl chloride to a less toxic amine or ether.

References

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- To cite this document: BenchChem. [Technical Monograph: 3-(Chloromethyl)-4-nitro-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13597566/docs#technical-monograph-3-chloromethyl-4-nitro-1h-pyrazole\]](https://www.benchchem.com/product/b13597566/docs#technical-monograph-3-chloromethyl-4-nitro-1h-pyrazole)

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